

The Neurotoxic Effects of Umifoxolaner on Invertebrates: A Technical Guide

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Compound of Interest

Compound Name: *Umifoxolaner*

Cat. No.: *B10860200*

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Abstract

Umifoxolaner is a member of the isoxazoline class of parasiticides, which exhibit potent insecticidal and acaricidal activity. This technical guide provides an in-depth analysis of the neurotoxic effects of **Umifoxolaner** on the invertebrate nervous system. The primary mechanism of action for isoxazolines is the non-competitive antagonism of GABA-gated chloride channels, leading to hyperexcitation, paralysis, and death of the target organism. This document collates available data on the mechanism of action, summarizes quantitative toxicity data from related isoxazoline compounds, and provides detailed experimental protocols for key assays. Furthermore, signaling pathways and experimental workflows are visualized through diagrams to facilitate a comprehensive understanding of the core concepts.

Introduction

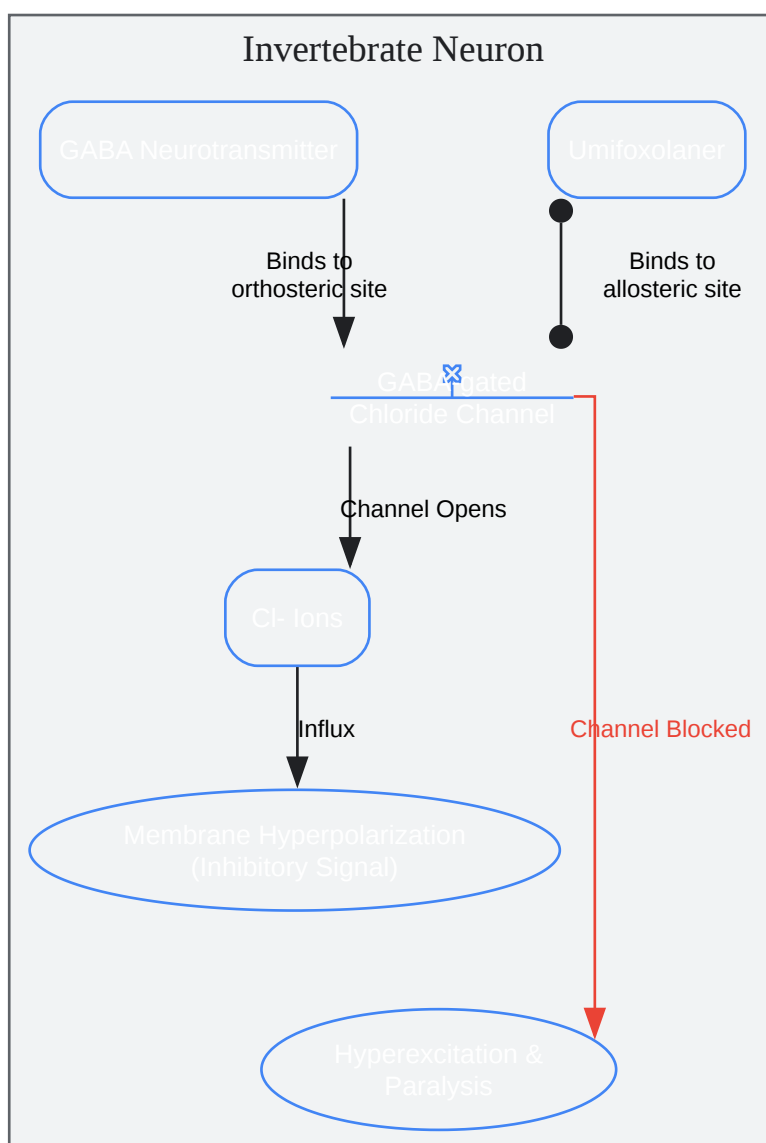
The isoxazoline class of insecticides represents a significant advancement in ectoparasite control, offering high efficacy and a favorable safety profile in vertebrates.[1] **Umifoxolaner**, a specific compound within this class, targets the invertebrate nervous system with high selectivity.[2] Understanding the precise molecular interactions and physiological consequences of **Umifoxolaner** is crucial for optimizing its use, managing potential resistance, and developing novel parasiticides.

Mechanism of Action

Umifoxolaner, like other isoxazolines, acts as a potent non-competitive antagonist of γ -aminobutyric acid (GABA)-gated chloride channels (GABA-Cl_s) in invertebrates.[3][4] GABA is the principal inhibitory neurotransmitter in the insect central nervous system.[5] When GABA binds to its receptor, it opens a chloride ion channel, leading to hyperpolarization of the neuronal membrane and inhibition of nerve impulse transmission.

Umifoxolaner binds to a site on the GABA receptor distinct from the GABA binding site, acting as an allosteric modulator.[5][6] This binding event stabilizes a non-conducting state of the channel, effectively blocking the influx of chloride ions.[7] The disruption of inhibitory signaling results in uncontrolled neuronal activity, leading to hyperexcitation, convulsions, paralysis, and ultimately the death of the invertebrate.[2] Some studies also suggest that isoxazolines may interact with glutamate-gated chloride channels (GluCl_s) in invertebrates.[8]

Signaling Pathway of Umifoxolaner's Action



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Figure 1: Mechanism of **Umifoxolaner**'s antagonistic action on GABA-gated chloride channels.

Quantitative Data

Specific quantitative toxicity data for **Umifoxolaner** is not readily available in the public domain. However, data from other isoxazoline compounds provide a strong indication of the expected potency of **Umifoxolaner** against various invertebrate species. The following tables summarize key toxicity and binding affinity data for representative isoxazoline insecticides.

Table 1: In Vitro Activity of Isoxazolines on Invertebrate GABA Receptors

Compound	Test System	Parameter	Value	Reference
Fluralaner	Housefly (Musca domestica) head membranes	IC50	455 pM	[4]
Fluralaner	Rat brain membranes	IC50	>10 μ M	[4]
Afoxolaner	Housefly GABA-gated chloride channels expressed in Xenopus oocytes	IC50	5.32 nM	
Afoxolaner	Housefly glutamate-gated chloride channels expressed in Xenopus oocytes	IC50	79.9 nM	
Fluralaner	Ctenocephalides felis (cat flea) RDL GABA receptor	IC50	4.20 nM	[9]

Table 2: In Vivo Efficacy of Isoxazolines Against Various Invertebrates

Compound	Species	Parameter	Value	Reference
Fluralaner	Aedes aegypti (mosquito)	LD50 (24h)	0.26 ng/mg	[10]
Fluralaner	Anopheles gambiae (mosquito)	LD50 (24h)	0.21 ng/mg	[10]
Sarolaner	Dogs (for flea and tick control)	Recommended Dose	2 mg/kg	[2]
Lotilaner	Dogs and cats (for flea and tick control)	N/A	Provides 1 month of activity	[2]

Experimental Protocols

The following protocols are representative of the methodologies used to assess the effects of isoxazoline insecticides on the invertebrate nervous system.

Two-Electrode Voltage Clamp (TEVC) Electrophysiology

This protocol is used to measure the effect of a compound on ion channel function expressed in a heterologous system, such as *Xenopus laevis* oocytes.

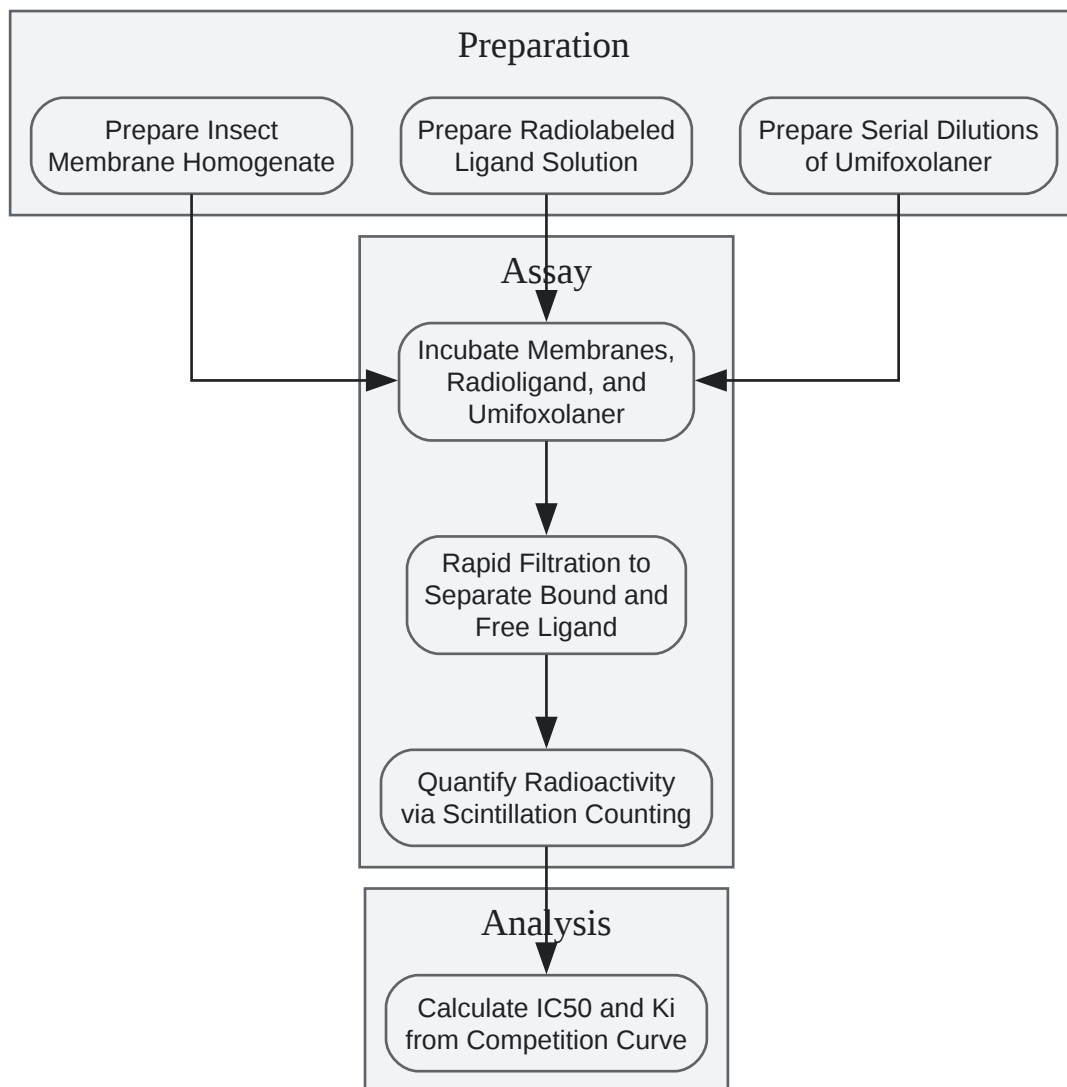
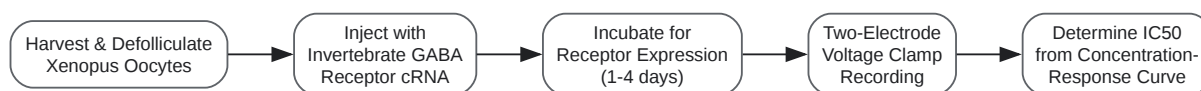
Objective: To determine the inhibitory concentration (IC50) of **Umifoxolaner** on invertebrate GABA-gated chloride channels.

Methodology:

- Oocyte Preparation: *Xenopus laevis* oocytes are harvested and defolliculated.
- cRNA Injection: Oocytes are injected with cRNA encoding the invertebrate GABA receptor subunit of interest (e.g., RDL from *Drosophila melanogaster*).
- Incubation: Injected oocytes are incubated for 1-4 days to allow for receptor expression.
- Electrophysiological Recording:

- An oocyte is placed in a recording chamber and perfused with a standard saline solution.
- The oocyte is impaled with two microelectrodes, one for voltage clamping and one for current recording.
- The membrane potential is held at a set voltage (e.g., -60 mV).
- GABA is applied to elicit a baseline current response.
- **Umifoxolaner** at various concentrations is co-applied with GABA.
- The inhibition of the GABA-induced current by **Umifoxolaner** is measured.
- Data Analysis: The concentration-response data is fitted to a logistical equation to determine the IC50 value.

Workflow for TEVC Electrophysiology



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References

- 1. Saturation assays of radioligand binding to receptors and their allosteric modulatory sites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Isoxazoline Toxicosis in Animals - Toxicology - MSD Veterinary Manual [msdvetmanual.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. books.rsc.org [books.rsc.org]
- 5. researchgate.net [researchgate.net]
- 6. Mechanisms of fluralaner antagonism of GABA receptors: A review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Chemical, Pharmacological, and Structural Characterization of Novel Acrylamide-Derived Modulators of the GABAA Receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Isoxazolines: Overview, Clinical Application, Administration [cliniciansbrief.com]
- 9. G3'MTMD3 in the insect GABA receptor subunit, RDL, confers resistance to broflanilide and fluralaner - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Mosquitocidal Activity and Mode of Action of the Isoxazoline Fluralaner - PMC [pmc.ncbi.nlm.nih.gov]
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